

Application Notes and Protocols: Measuring the Detonation Velocity of Octol Samples

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed guide to measuring the detonation velocity of **Octol**, a high-explosive mixture of HMX and TNT. It includes quantitative data on different **Octol** formulations, detailed experimental protocols, and visualizations of the experimental workflow and influencing factors.

Introduction to Octol and Detonation Velocity

Octol is a melt-castable high explosive widely used in military applications, such as in shaped charges and the warheads of guided missiles.[1] It typically consists of a mixture of HMX (Cyclotetramethylene-tetranitramine) and TNT (Trinitrotoluene).[1] Common formulations include 70% HMX with 30% TNT and 75% HMX with 25% TNT.[1]

The detonation velocity (VoD) is a critical performance parameter of an explosive, representing the speed at which the detonation wave propagates through the material.[2][3] It is a key indicator of an explosive's power and brisance.[2] Accurate measurement of VoD is essential for characterizing new explosive formulations, ensuring quality control, and providing data for hydrodynamic calculations.[4][5] The VoD of an explosive is influenced by several factors, including its chemical composition, density, porosity, charge diameter, and the degree of confinement.[4][6]





Data Presentation: Detonation Velocity of Octol Compositions

The detonation velocity of **Octol** varies significantly with its composition (HMX/TNT ratio) and as-cast density. The following table summarizes calculated and nominal detonation velocities for various **Octol** formulations.

Octol Composition (HMX/TNT wt%)	Density (g/cm³)	Porosity (%)	Detonation Velocity (km/s)	Reference
70 / 30	~1.810	~0.8	~8.45	[4]
75 / 25	~1.822	~0.8	~8.55	[4]
78 / 22	1.821	N/A	~8.60	[4]
79 / 21	~1.832	~0.8	~8.65	[4]
85 / 15	~1.850	~0.8	~8.75	[4]
Not Specified	1.80	N/A	8.55	[1]

Note: Data from reference[4] is derived from graphical representations of TIGER code calculations. Actual experimental values may vary.

Experimental Protocols for Measuring Detonation Velocity

Several methods exist for measuring the detonation velocity of explosives.[7] Common techniques include the D'Autriche method, high-speed photography, and electronic methods using probes.[2][7][8] This section provides a detailed protocol for the electronic probe method, which is widely used for its accuracy and reliability.

Principle of the Electronic Probe Method



The electronic probe method measures the time it takes for a detonation front to travel between two or more points at known locations within the explosive charge.[2] Probes, such as piezoelectric pins, contact sensors, or fiber optic cables, are placed along the length of the explosive.[2][9] As the detonation wave reaches each probe, it generates an electrical or optical signal. A high-speed data acquisition system or oscilloscope records the time of arrival of these signals.[2] The detonation velocity is then calculated by dividing the known distance between the probes by the measured time interval.[2]

Detailed Protocol: Electronic Probe Method

A. Materials and Equipment

- Octol sample, cast into a cylindrical charge of sufficient length and diameter (a "rate stick").
- Detonator and booster pellet (e.g., pressed RDX).
- Piezoelectric pins or other contact sensors (at least two).
- High-speed multi-channel oscilloscope or data acquisition system (>1 GHz).
- High-accuracy caliper.
- Drill press or lathe for machining the sample.
- Test chamber or appropriate detonation facility.
- Coaxial cables for connecting pins to the oscilloscope.[10]
- B. Sample Preparation
- Cast the molten **Octol** into a cylindrical mold to form the test sample. Ensure the charge is free from significant voids or cracks.
- Carefully machine the cast charge to the desired final dimensions. A typical charge may have a diameter of 25-50 mm and a length of 150-250 mm.
- Using a high-accuracy caliper, precisely measure the diameter and length of the charge.[10]



- Drill holes along the side of the cylindrical charge at precisely known intervals to accommodate the probes.[2] The distance between probes is a critical measurement.
- Insert the piezoelectric pins or contact sensors into the drilled holes. Ensure a snug fit and good contact with the explosive material.

C. Experimental Setup and Procedure

- Affix the booster pellet and detonator to one end of the Octol charge.[10] This assembly is known as the initiation train.
- Connect the probes to the data acquisition system using coaxial cables.
- Place the entire assembly in a secure, enclosed test chamber.[10]
- Configure the oscilloscope to trigger on the signal from the first probe and set the timebase to capture the events from all probes.
- Evacuate the test area and arm the firing system.
- Initiate the detonation.
- The detonation wave propagates down the charge, activating each probe in sequence. The oscilloscope records the precise time of arrival for each signal.

D. Data Analysis


- From the recorded waveform, determine the exact time (t1, t2, t3, ...) at which the detonation front arrived at each probe.
- The detonation velocity (D) between two probes is calculated using the formula: $D = L / (t_2 t_1)$ where L is the precisely measured distance between probe 1 and probe 2, and t_1 and t_2 are their respective arrival times.
- Calculate the velocity for each interval between consecutive probes to check for steady-state detonation.



Visualizations Experimental Workflow

The following diagram illustrates the general workflow for measuring the detonation velocity of an **Octol** sample using the electronic probe method.






Click to download full resolution via product page

Caption: Workflow for detonation velocity measurement.



Factors Influencing Detonation Velocity

The detonation velocity of **Octol** is not a fixed constant but is influenced by several physical and chemical properties of the explosive charge.





Click to download full resolution via product page

Caption: Key factors influencing detonation velocity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Octol Wikipedia [en.wikipedia.org]
- 2. nmt.edu [nmt.edu]
- 3. psemc.com [psemc.com]
- 4. osti.gov [osti.gov]
- 5. Detonation Velocity Measurement with Chirped Fiber Bragg Grating PMC [pmc.ncbi.nlm.nih.gov]
- 6. iosrjournals.org [iosrjournals.org]
- 7. publica-rest.fraunhofer.de [publica-rest.fraunhofer.de]
- 8. journal-atm.org [journal-atm.org]
- 9. apps.dtic.mil [apps.dtic.mil]
- 10. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Measuring the Detonation Velocity of Octol Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13765986#measuring-the-detonation-velocity-of-octol-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com